

Application Notes and Protocols for Cy5.5 bis-NHS Ester Protein Conjugation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cy5.5 bis-NHS ester

Cat. No.: B15556491

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the conjugation of proteins with **Cy5.5 bis-NHS ester**, a fluorescent dye used for labeling biological molecules in various research and diagnostic applications. The protocol covers reagent preparation, the labeling reaction, purification of the conjugate, and determination of the degree of labeling.

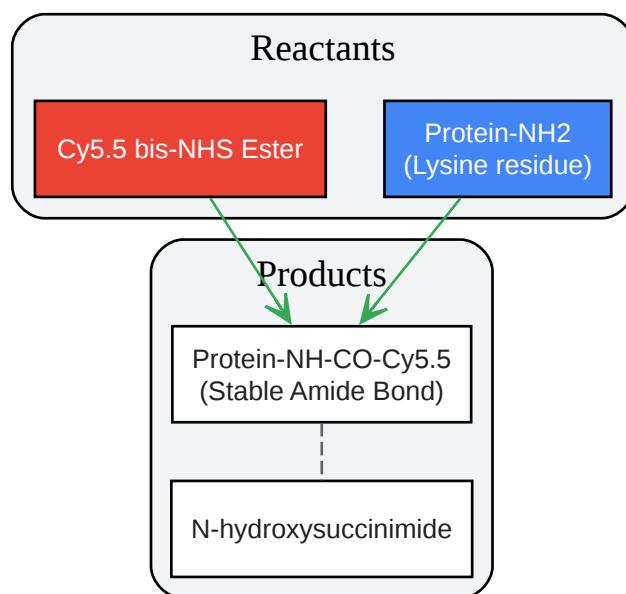
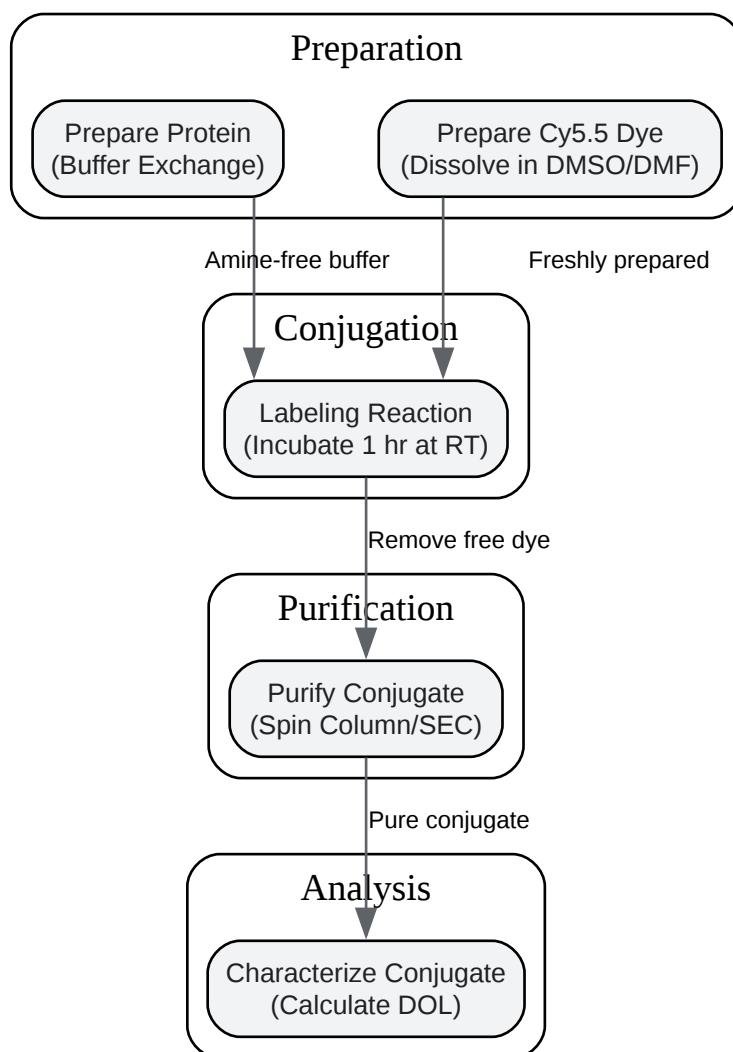
Introduction

Cy5.5 bis-NHS ester is a reactive cyanine dye designed for the fluorescent labeling of biomolecules containing primary amine groups, such as peptides, proteins, and amine-modified oligonucleotides.^{[1][2]} The N-hydroxysuccinimide (NHS) ester reactive groups readily couple with primary amines on proteins, primarily the ϵ -amino groups of lysine residues and the N-terminal α -amino group, to form stable amide bonds.^{[3][4]} The bis-NHS ester formulation provides two reactive sites per dye molecule.^[2] This far-red fluorescent dye is characterized by its intense fluorescence and high water solubility, making it a popular choice for a variety of applications including immunoassays, fluorescence microscopy, and flow cytometry.^{[4][5][6][7]} Successful conjugation requires careful optimization of reaction conditions to achieve the desired degree of labeling without compromising protein function.

Experimental Workflow Overview

The overall workflow for protein conjugation with **Cy5.5 bis-NHS ester** involves preparing the protein and dye, running the conjugation reaction, purifying the labeled protein, and finally,

characterizing the conjugate.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cy5.5 bis-NHS ester, 2183440-77-7 | BroadPharm [broadpharm.com]
- 2. abpbio.com [abpbio.com]
- 3. jenabioscience.com [jenabioscience.com]
- 4. vectorlabs.com [vectorlabs.com]
- 5. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 6. assaygenie.com [assaygenie.com]
- 7. acebiolab.com [acebiolab.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Cy5.5 bis-NHS Ester Protein Conjugation]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15556491#cy5-5-bis-nhs-ester-protein-conjugation-protocol>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com